

Triclosan-13C6 CAS number and molecular weight

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Compound of Interest

Compound Name: Triclosan-13C6

Cat. No.: B15556732

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An In-depth Technical Guide to Triclosan-13C6

This technical guide provides a comprehensive overview of **Triclosan-13C6**, a stable isotope-labeled form of the broad-spectrum antimicrobial agent, Triclosan. This guide is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, analytical applications, and the biological pathways it helps to investigate.

Core Chemical and Physical Data

Triclosan-13C6 is primarily utilized as an internal standard in quantitative analytical studies due to its chemical similarity to unlabeled Triclosan, allowing for accurate quantification by correcting for matrix effects and variations in analytical procedures.^[1]

Identifier	Value	Source
CAS Number	2726926-25-4	ChemSrc
Molecular Formula	C ₆ ¹³ C ₆ H ₇ Cl ₃ O ₂	LGC Standards, CymitQuimica
Molecular Weight	295.5 g/mol	LGC Standards, CymitQuimica, MedChemExpress

Analytical Applications and Methodologies

The primary application of **Triclosan-13C6** is as an internal standard in isotope dilution mass spectrometry methods for the precise quantification of Triclosan in various biological and environmental matrices.

Isotope Dilution Mass Spectrometry

Isotope dilution is a highly accurate method for quantifying compounds. A known amount of the isotopically labeled standard (**Triclosan-13C6**) is added to a sample containing the unlabeled analyte (Triclosan). The ratio of the two compounds is then measured by mass spectrometry. Since the labeled and unlabeled compounds behave almost identically during sample preparation and analysis, any loss of the analyte during these steps is corrected for by the corresponding loss of the internal standard.

Experimental Protocol: Quantification of Triclosan in Human Nails

This protocol provides a method for the analysis of Triclosan in human nail samples using isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[2]

Sample Preparation:

- Nail samples are digested using sodium hydroxide (NaOH).
- The digested sample is then subjected to liquid-liquid extraction using dichloromethane to isolate Triclosan and the **Triclosan-13C6** internal standard.

Chromatographic and Mass Spectrometric Analysis:

- Instrumentation: Ultra-performance liquid chromatography coupled with electrospray ionization tandem mass spectrometry (UPLC-ESI-MS/MS).
- Ionization Mode: Negative ion mode.
- Quantification: The concentration of Triclosan is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Method Performance:

Parameter	Value
Mean Recoveries	98.1% to 106.3%
Relative Standard Deviations	1.8% to 18.1%

| Limit of Quantification (LOQ) | 2.0 µg/kg |

Experimental Protocol: Quantification of Triclosan in Water Samples

This protocol outlines a method for determining Triclosan levels in aqueous samples using solid-phase extraction (SPE) followed by gas chromatography-mass spectrometry (GC-MS).^[3]

Sample Preparation:

- Water samples are passed through a reversed-phase C18 SPE cartridge to extract Triclosan.
- The cartridge is washed, and the analyte is eluted.
- The eluate is dried and reconstituted in a solvent containing an internal standard.

Analytical Method:

- Technique: On-line derivatization with gas chromatography-mass spectrometry (GC-MS).
- Derivatization: An eco-friendly injection-port tert-butyldimethylsilylated (TBDMS) derivatization is performed.

Method Performance:

Parameter	Value
Limit of Quantification (LOQ)	1.0 ng/L in 100 mL water samples
Intra-batch Precision (RSD)	< 7%
Inter-batch Precision (RSD)	< 11%

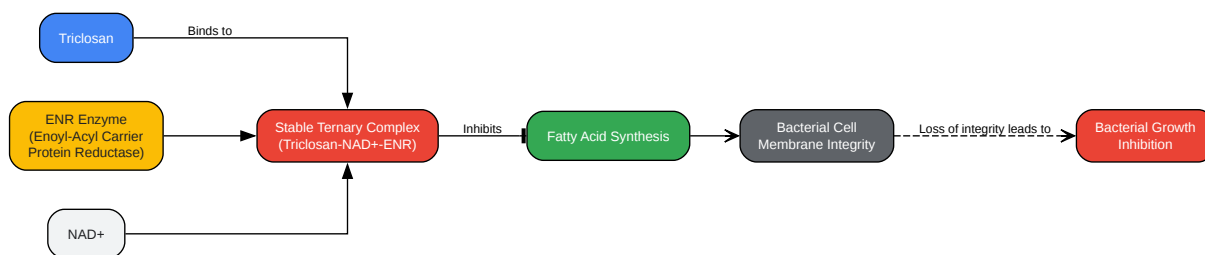
| Accuracy (Mean Recovery) | 80% to 95% |

Biological Mechanism of Action and Signaling Pathways

Triclosan-13C6 is used to study the biological effects of Triclosan. At low concentrations, Triclosan is bacteriostatic, primarily by inhibiting fatty acid synthesis. At higher concentrations, it can be bactericidal by disrupting cell membranes.^{[4][5][6]}

Inhibition of Bacterial Fatty Acid Synthesis

The primary target of Triclosan in bacteria is the enoyl-acyl carrier protein reductase (ENR) enzyme, a key component of the fatty acid synthesis pathway.^{[4][6]} Triclosan binds to the ENR enzyme, forming a stable ternary complex with NAD⁺.^[4] This complex blocks the synthesis of fatty acids, which are essential for building and maintaining bacterial cell membranes, ultimately leading to the inhibition of bacterial growth.^{[4][6]}



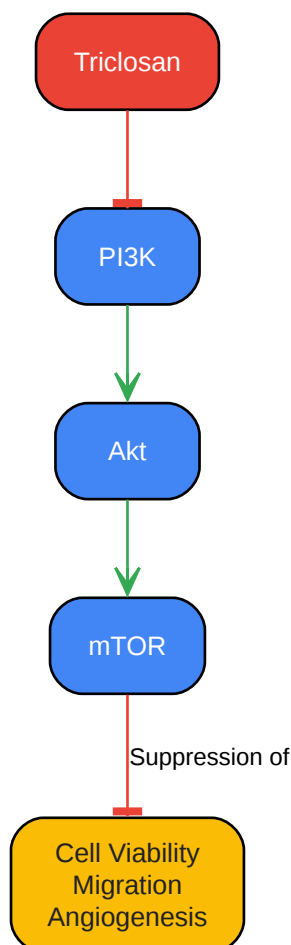
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Bacterial Fatty Acid Synthesis Inhibition by Triclosan.

Impact on Eukaryotic Signaling Pathways

Studies have shown that Triclosan can affect various signaling pathways in eukaryotic cells, raising concerns about its potential as an endocrine disruptor and its impact on cellular processes.

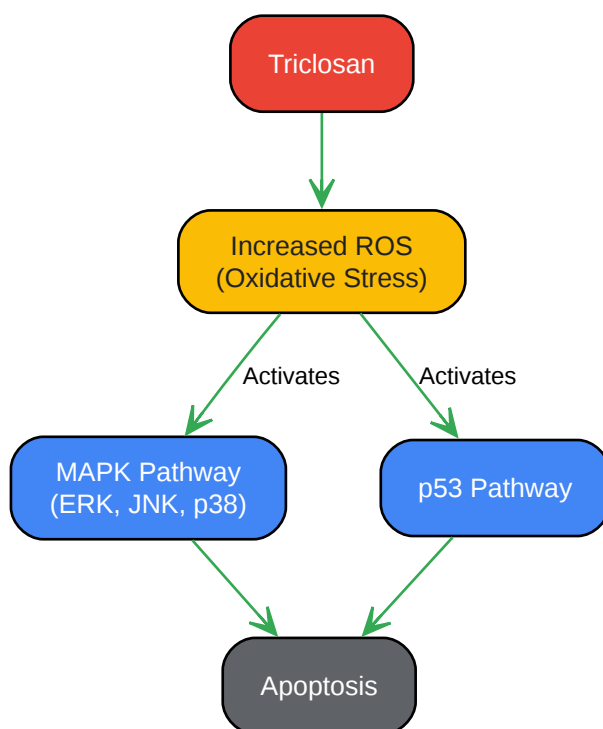
PI3K/Akt/mTOR Pathway: Triclosan has been observed to suppress the viability, migration, and angiogenesis of human umbilical vein endothelial cells (HUVECs), at least in part, through the PI3K/Akt/mTOR signaling pathway.[5]



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Triclosan's effect on the PI3K/Akt/mTOR pathway.

MAPK and p53 Signaling Pathways: In zebrafish liver cells, Triclosan has been shown to induce oxidative stress, which in turn activates the MAPK (ERK, JNK, and p38) and p53 signaling pathways, leading to apoptosis.[7]



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References

- 1. researchgate.net [researchgate.net]
- 2. Analysis of triclosan and triclocarban in human nails using isotopic dilution liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. go.drugbank.com [go.drugbank.com]
- 5. mdpi.com [mdpi.com]
- 6. What is the mechanism of Triclosan? [synapse.patsnap.com]
- 7. Hazards and Health Risks of the Antibacterial Agent Triclosan to Fish: A Review [mdpi.com]

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